

In-Depth Technical Guide to the Crystal Structure of Antimony (III) Acetate

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Compound of Interest

Compound Name: *Antimony triacetate*

Cat. No.: *B147852*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of antimony (III) acetate, $\text{Sb}(\text{CH}_3\text{COO})_3$. The information presented is collated from crystallographic studies and is intended to be a valuable resource for researchers in chemistry, materials science, and drug development.

Molecular Structure and Crystallographic Data

The crystal structure of antimony (III) acetate has been determined by single-crystal X-ray diffraction. The compound crystallizes in the monoclinic system with the space group $P2_1/c$.^[1]
^[2] The fundamental structural unit consists of discrete $\text{Sb}(\text{CH}_3\text{COO})_3$ monomers where the acetate ligands are monodentate. These monomers are further linked into chains through weaker intermolecular $\text{C}=\text{O}\cdots\text{Sb}$ interactions.^[1]

The key crystallographic data for antimony (III) acetate is summarized in the table below.

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	8.07
b (Å)	11.96
c (Å)	11.02
β (°)	100.1
Volume (Å ³)	1047.8
Z	4
Density (calculated) (g/cm ³)	1.89

Table 1: Crystallographic Data for Antimony (III) Acetate.

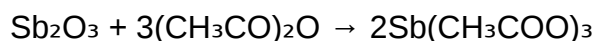
Note: Detailed bond lengths and angles are not publicly available in abstracted databases. Access to the original publication by G. Gattow and H. Schäfer in *Zeitschrift für anorganische und allgemeine Chemie* (1975) is required for this specific data.

Experimental Protocols

Synthesis of Antimony (III) Acetate

A common and effective method for the synthesis of antimony (III) acetate involves the reaction of antimony (III) oxide with acetic anhydride.

Reaction:



Detailed Procedure:

- **Reactant Mixture:** A stoichiometric amount of antimony (III) oxide is added to an excess of acetic anhydride in a round-bottom flask equipped with a reflux condenser.

- **Reflux:** The mixture is gently heated to reflux. The reaction progress is monitored by the dissolution of the solid antimony (III) oxide.
- **Crystallization:** Upon completion of the reaction, the solution is cooled. In some procedures, the hot solution is diluted with glacial acetic acid to promote the formation of well-defined crystals upon cooling.
- **Isolation and Purification:** The resulting crystalline product is isolated by filtration. Due to the moisture-sensitive nature of antimony (III) acetate, the crystals should be washed with a dry, inert solvent (e.g., diethyl ether, n-hexane) and dried under vacuum.

Logical Workflow for Synthesis:



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Caption: Workflow for the synthesis of antimony (III) acetate.

Single-Crystal X-ray Diffraction Analysis

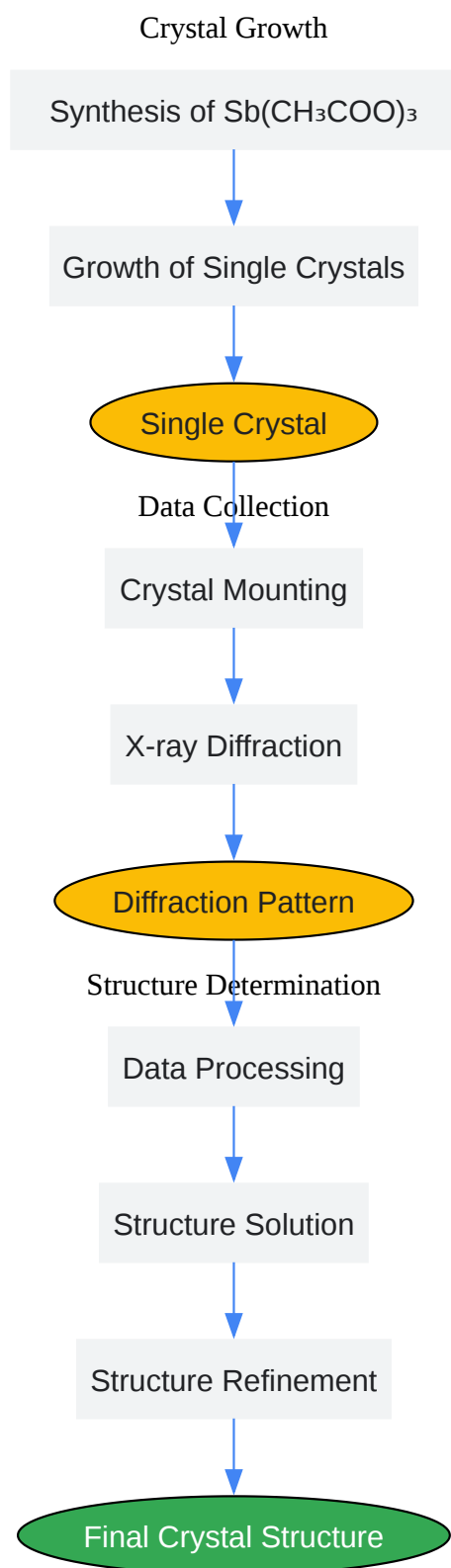
The determination of the crystal structure of antimony (III) acetate is achieved through single-crystal X-ray diffraction. The general experimental workflow is outlined below.

General Procedure:

- **Crystal Selection:** A suitable single crystal of antimony (III) acetate, grown from the synthesis process, is selected and mounted on a goniometer head.
- **Data Collection:** The crystal is placed in an X-ray diffractometer. A beam of monochromatic X-rays is directed at the crystal, and the diffraction pattern is collected on a detector as the crystal is rotated. Data is typically collected at a controlled temperature.
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell dimensions and space group. The structure is then solved using direct methods

or Patterson methods, followed by refinement using least-squares methods to obtain the final atomic coordinates, bond lengths, and bond angles.

Experimental Workflow Diagram:



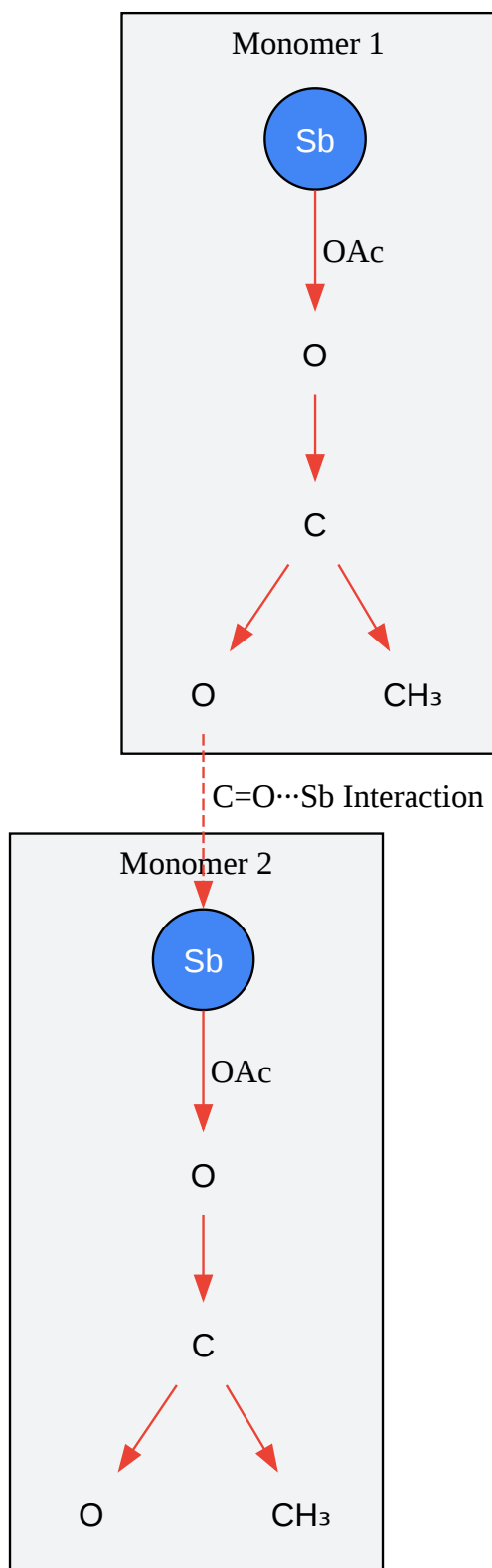
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Caption: General workflow for single-crystal X-ray diffraction analysis.

Structural Insights and Intermolecular Interactions

The crystal packing of antimony (III) acetate reveals a chain-like arrangement of the $\text{Sb}(\text{CH}_3\text{COO})_3$ monomers. This is a consequence of weak intermolecular interactions between the carbonyl oxygen of one acetate ligand and the antimony atom of an adjacent molecule. These interactions are crucial in understanding the solid-state properties of the compound.

Diagram of Intermolecular Interactions:



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Caption: Intermolecular $\text{C}=\text{O}\cdots\text{Sb}$ interaction between adjacent monomers.

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References

- 1. antimony(III) acetate [chemister.ru]
- 2. Zeitschrift für anorganische und allgemeine Chemie - Wikipedia [en.wikipedia.org]
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